

Technical Support Center: IPN60090 Dihydrochloride

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Compound of Interest

Compound Name: IPN60090 dihydrochloride

Cat. No.: B8118261

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Welcome to the technical support center for **IPN60090 dihydrochloride**. This resource is designed for researchers, scientists, and drug development professionals, providing essential information on the stability of **IPN60090 dihydrochloride** in solution. Here you will find frequently asked questions (FAQs), troubleshooting guides, and detailed experimental protocols to ensure the successful use of this compound in your research.

Frequently Asked Questions (FAQs)

Q1: What is **IPN60090 dihydrochloride** and what is its mechanism of action?

A1: IPN60090 is an orally active and highly selective inhibitor of glutaminase 1 (GLS1), with an IC₅₀ of 31 nM.^[1] It shows no significant activity against glutaminase 2 (GLS2).^[1] GLS1 is a critical enzyme in cancer metabolism, responsible for converting glutamine to glutamate.^[2] By inhibiting GLS1, IPN60090 disrupts the metabolic processes that cancer cells rely on for proliferation and survival.^[2]

Q2: What are the recommended solvents for dissolving **IPN60090 dihydrochloride**?

A2: **IPN60090 dihydrochloride** is soluble in various solvents. For in vitro studies, Dimethyl Sulfoxide (DMSO) and water are commonly used. It is highly soluble in DMSO at 170 mg/mL (280.79 mM) and also soluble in water at 100 mg/mL (165.17 mM), though ultrasonic treatment may be needed to aid dissolution. For in vivo applications, specific formulations are recommended, such as a mixture of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline, or a formulation containing 10% DMSO and 90% corn oil.

Q3: What are the recommended storage conditions for **IPN60090 dihydrochloride** solutions?

A3: For long-term stability, it is recommended to store stock solutions of **IPN60090 dihydrochloride** at low temperatures. Stock solutions can be stored at -80°C for up to 2 years or at -20°C for up to 1 year. To avoid repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller, single-use volumes.

Q4: How can I assess the stability of my **IPN60090 dihydrochloride** solution for a specific experiment?

A4: To determine the stability of **IPN60090 dihydrochloride** in your specific experimental conditions (e.g., in a particular buffer or cell culture medium), a stability study using a validated analytical method like High-Performance Liquid Chromatography (HPLC) is recommended. This involves incubating the solution under your experimental conditions and measuring the concentration of the intact compound at various time points. A detailed protocol for such a study is provided in the "Experimental Protocols" section below.

Troubleshooting Guide

Issue	Potential Cause	Suggested Solution
Precipitate forms in the stock solution upon storage.	<ul style="list-style-type: none">- Poor solubility in the chosen solvent at the storage temperature.- The concentration is too high.- Degradation of the compound to a less soluble product.	<ul style="list-style-type: none">- Try preparing a more dilute stock solution.- Consider using a different solvent system with higher solubilizing power.- Before use, gently warm the solution and sonicate to redissolve the precipitate. If it does not redissolve, the compound may have degraded, and a fresh solution should be prepared.- Analyze the precipitate to determine if it is the parent compound or a degradation product.
Inconsistent results between experiments.	<ul style="list-style-type: none">- Inconsistent solution preparation.- Variable storage times or conditions of solutions.- Degradation of the compound in the experimental medium.	<ul style="list-style-type: none">- Standardize the protocol for solution preparation.- Prepare fresh solutions for each experiment or establish and adhere to strict storage guidelines.- Perform a stability test of IPN60090 dihydrochloride in your specific experimental medium to determine its stability window.

Loss of compound activity in a cell-based assay.	- Degradation in the culture medium.- Adsorption to plasticware.	- Assess the stability of IPN60090 dihydrochloride in the specific cell culture medium under incubation conditions (e.g., 37°C, 5% CO2).- Consider using low-binding microplates.- Prepare fresh dilutions of the compound from a stable stock solution immediately before each experiment.
Appearance of new peaks in HPLC/LC-MS analysis over time.	- Compound degradation.	- Identify the degradation products to understand the degradation pathway.- Implement strategies to mitigate the specific degradation mechanism (e.g., adjust pH, protect from light, add antioxidants).

Data Presentation

While specific quantitative stability data for **IPN60090 dihydrochloride** under various conditions is not extensively published, the following tables provide a template for summarizing data from your own stability studies.

Table 1: Stability of **IPN60090 Dihydrochloride** in Different Solvents at Various Temperatures

Solvent	Concentration	Temperature (°C)	% Remaining after 24 hours	% Remaining after 48 hours	% Remaining after 72 hours
DMSO	10 mM	4			
DMSO	10 mM	25 (Room Temp)			
PBS (pH 7.4)	100 µM	4			
PBS (pH 7.4)	100 µM	25 (Room Temp)			
PBS (pH 7.4)	100 µM	37			
Cell Culture Medium	10 µM	37			

Table 2: Forced Degradation of **IPN60090 Dihydrochloride**

Stress Condition	Incubation Time (hours)	% Degradation	Number of Degradation Products
0.1 M HCl	24		
0.1 M NaOH	24		
3% H ₂ O ₂	24		
Heat (60°C)	24		
UV Light (254 nm)	24		

Experimental Protocols

Protocol 1: Assessing the Stability of IPN60090 Dihydrochloride in Solution

This protocol outlines a general procedure for determining the stability of **IPN60090 dihydrochloride** in a specific solvent or buffer using HPLC.

- Preparation of Stock Solution: Prepare a concentrated stock solution of **IPN60090 dihydrochloride** (e.g., 10 mM) in a suitable solvent like DMSO.
- Preparation of Working Solutions: Dilute the stock solution to the desired final concentration (e.g., 100 μ M) in the test solvent or buffer (e.g., PBS, cell culture medium).
- Incubation: Aliquot the working solution into several vials for each time point and condition to be tested (e.g., 4°C, 25°C, 37°C).
- Time Points: At designated time points (e.g., 0, 2, 4, 8, 24, 48 hours), take one vial from each condition.
- Sample Analysis:
 - Immediately analyze the sample at time point 0 to get the initial concentration.
 - For subsequent time points, analyze the samples by a validated stability-indicating HPLC method.
- Data Analysis:
 - Calculate the percentage of **IPN60090 dihydrochloride** remaining at each time point relative to the initial concentration at time 0.
 - Plot the percentage of the remaining compound against time for each condition.

Protocol 2: Forced Degradation Study

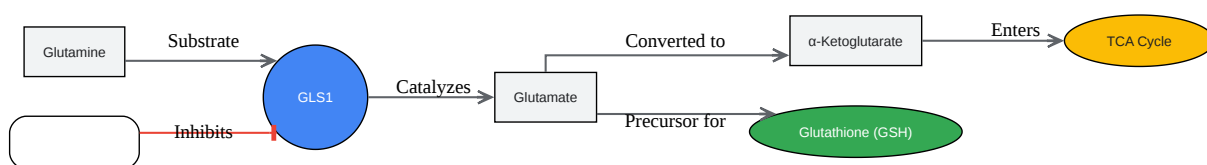
Forced degradation studies are essential for developing stability-indicating analytical methods and understanding the degradation pathways of a compound.

- Acid Hydrolysis: Incubate a solution of **IPN60090 dihydrochloride** in 0.1 M HCl at a specified temperature (e.g., 60°C) for a set period (e.g., 24 hours). Neutralize the solution before HPLC analysis.

- Base Hydrolysis: Incubate a solution of **IPN60090 dihydrochloride** in 0.1 M NaOH at room temperature for a set period. Neutralize the solution before analysis.
- Oxidative Degradation: Treat a solution of **IPN60090 dihydrochloride** with 3% hydrogen peroxide (H₂O₂) at room temperature.
- Thermal Degradation: Expose a solid sample or a solution of **IPN60090 dihydrochloride** to elevated temperatures (e.g., 60°C or higher).
- Photolytic Degradation: Expose a solution of **IPN60090 dihydrochloride** to UV light (e.g., 254 nm) and/or visible light.
- Analysis: Analyze all stressed samples by HPLC to determine the extent of degradation and to separate the parent compound from any degradation products.

Visualizations

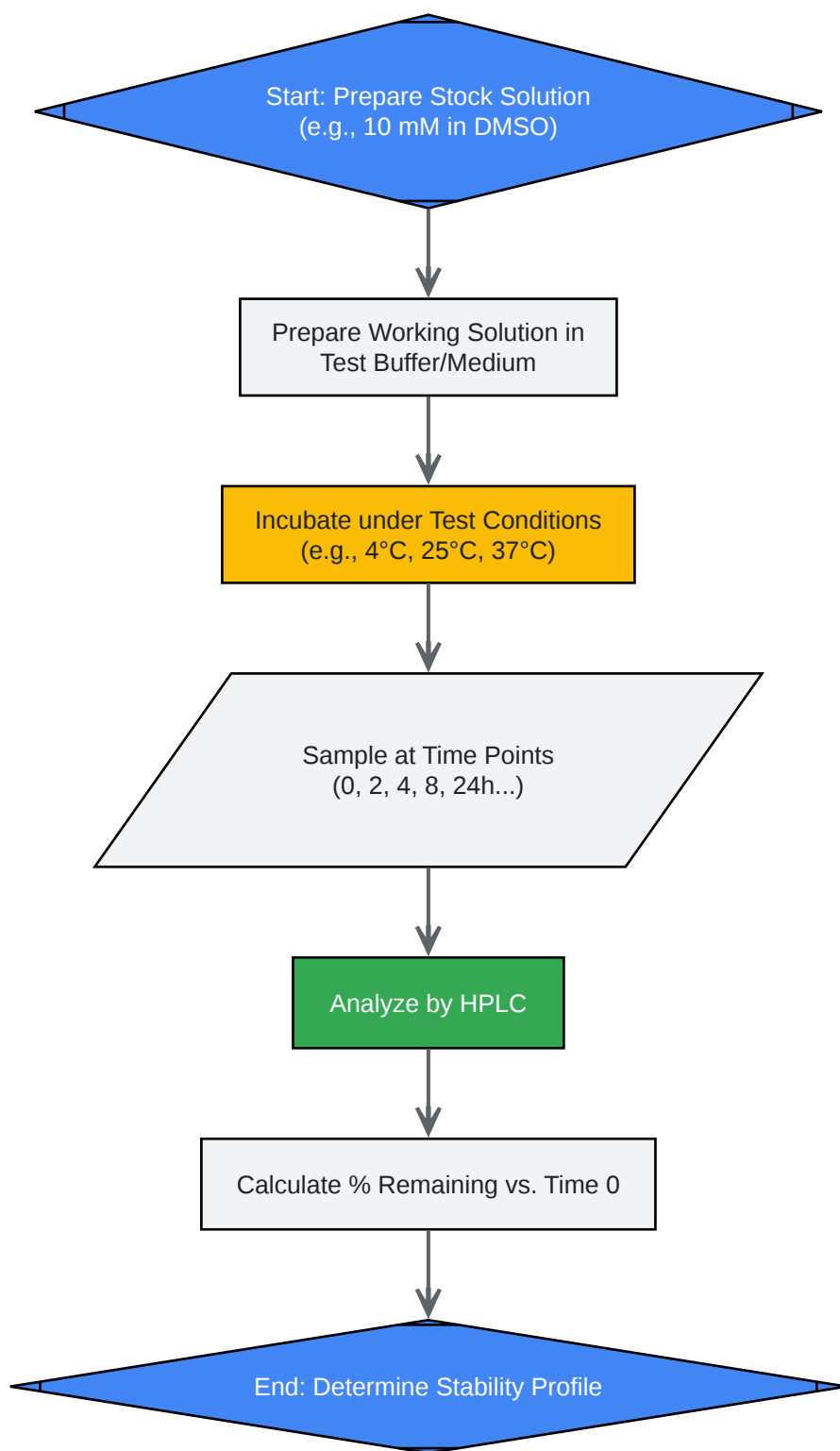
Signaling Pathway



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Caption: Simplified signaling pathway of glutamine metabolism via GLS1 and its inhibition by IPN60090.

Experimental Workflow



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Caption: General experimental workflow for assessing the stability of **IPN60090 dihydrochloride** in solution.

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References

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